

An In-depth Technical Guide to 4-Acetamidobenzaldehyde: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 4-Acetamidobenzaldehyde

Cat. No.: B092706

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This technical guide provides a comprehensive overview of **4-Acetamidobenzaldehyde**, a versatile organic compound with applications in medicinal chemistry and organic synthesis. The document details its chemical structure, functional groups, physicochemical properties, and a standard protocol for its laboratory synthesis.

Chemical Structure and Functional Groups

4-Acetamidobenzaldehyde, also known as N-(4-formylphenyl)acetamide, is an aromatic compound with the molecular formula $C_9H_9NO_2$.^[1] Its structure consists of a central benzene ring substituted with two functional groups at the para position (positions 1 and 4).^[1]

The principal functional groups present in **4-Acetamidobenzaldehyde** are:

- **Aromatic Ring (Benzene):** A six-carbon aromatic ring that forms the core of the molecule.
- **Aldehyde Group (-CHO):** An electron-withdrawing group that is a key site for nucleophilic addition reactions.
- **Acetamido Group (-NHCOCH₃):** An amide group that influences the electronic properties of the aromatic ring.^[1]

The presence of both an aldehyde and an amide group makes it a valuable intermediate for the synthesis of various pharmaceuticals and agrochemicals.^[1]

Caption: Chemical structure of **4-Acetamidobenzaldehyde**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Acetamidobenzaldehyde** is presented in the table below. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	References
Molecular Formula	C ₉ H ₉ NO ₂	[1][2][3]
Molecular Weight	163.17 g/mol	[2][3]
Appearance	White to light yellow crystalline powder	[1][4][5]
Melting Point	148-153 °C	[3][4]
Boiling Point	384.3 ± 25.0 °C at 760 mmHg	[3][6]
Density	1.2 ± 0.1 g/cm ³	[3]
Solubility in Water	3.247 g/L at 25 °C (Slightly soluble)	[5]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[1][5]
Flash Point	181.8 ± 23.3 °C	[3]
CAS Number	122-85-0	[2][3][4]

Experimental Protocol: Synthesis of 4-Acetamidobenzaldehyde

A common method for the synthesis of **4-Acetamidobenzaldehyde** is through the acetylation of 4-aminobenzaldehyde using acetic anhydride.[5]

Materials:

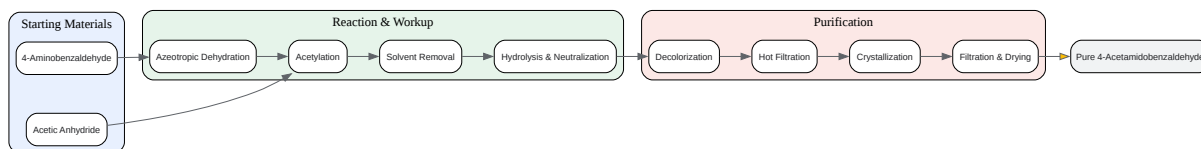
- 4-Aminobenzaldehyde

- Acetic anhydride
- Benzene (or a suitable alternative solvent)
- Sodium carbonate
- Activated carbon
- Water

Procedure:

- A solution of 4-aminobenzaldehyde in benzene is subjected to azeotropic dehydration to remove any residual water.
 - Acetic anhydride is then added to the dehydrated solution.
 - The mixture is heated, and benzene is removed by distillation. Any remaining benzene is steamed out.
 - Water is added to the reaction product.
 - The pH of the solution is adjusted to 6.8-7.0 using sodium carbonate.
 - Activated carbon is added for decolorization, and the mixture is heated to 95-100 °C.
 - The hot solution is filtered under pressure to remove the activated carbon.
 - The filtrate is allowed to cool, leading to the crystallization of the product.
 - The crystals of **4-Acetamidobenzaldehyde** are collected by filtration and dried at 60-65 °C.
- [5]

Purification: The crude product can be further purified by recrystallization from water.[4]



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Caption: Synthesis workflow for **4-Acetamidobenzaldehyde**.

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References

- 1. CAS 122-85-0: 4-Acetamidobenzaldehyde | CymitQuimica [cymitquimica.com]
- 2. 4-Acetamidobenzaldehyde | C₉H₉NO₂ | CID 73942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Acetamidobenzaldehyde | CAS#:122-85-0 | Chemsrce [chemsrc.com]
- 4. 4-Acetamidobenzaldehyde | 122-85-0 [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. 4-Acetamidobenzaldehyde | 122-85-0 [chemnet.com]
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